

# Nicotinonitrile 1-oxide CAS number and identification

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## Compound of Interest

Compound Name: Nicotinonitrile 1-oxide

Cat. No.: B127128

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## Technical Guide: Nicotinonitrile 1-oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Nicotinonitrile 1-oxide** (also known as 3-cyanopyridine N-oxide), a key intermediate in the synthesis of various pharmaceutical compounds. This document details its chemical identity, physical properties, a robust synthesis protocol, and its application in further chemical transformations.

## Chemical Identification and Properties

**Nicotinonitrile 1-oxide** is a pyridine N-oxide derivative characterized by a nitrile group at the 3-position. Its identification and key physicochemical properties are summarized below.

Property	Value
CAS Number	14906-64-0 <a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O <a href="#">[1]</a>
Molecular Weight	120.11 g/mol <a href="#">[1]</a>
IUPAC Name	1-oxidopyridin-1-ium-3-carbonitrile <a href="#">[1]</a>
Synonyms	3-Cyanopyridine N-oxide, Nicotinonitrile N-oxide, 3-Pyridinecarbonitrile 1-oxide <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to light yellow/orange powder or crystals <a href="#">[4]</a>
Melting Point	168-176 °C (range from various sources) <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

Safety Information: **Nicotinonitrile 1-oxide** is harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[4\]](#) It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment.[\[4\]](#)

## Spectroscopic Data

Detailed experimental spectroscopic data for **Nicotinonitrile 1-oxide** is not widely available in public spectral databases.

Spectrum Type	Data Summary
<sup>1</sup> H NMR	Specific, experimentally verified spectra with peak assignments are not readily available in public databases.
<sup>13</sup> C NMR	PubChem references a <sup>13</sup> C NMR spectrum in the publication: S. A. Sojka, F. J. Dinan J. Org. Chem. 1979, 44, 307, however, the spectral data is not directly provided. <a href="#">[1]</a>
IR	Specific, experimentally verified spectra with peak assignments are not readily available in public databases.
Mass Spec	Specific, experimentally verified spectra with fragmentation analysis are not readily available in public databases.

## Synthesis of Nicotinonitrile 1-oxide

**Nicotinonitrile 1-oxide** is typically synthesized via the N-oxidation of 3-cyanopyridine. The following protocol is adapted from established industrial methods.[\[5\]](#)[\[8\]](#)

## Experimental Protocol: Oxidation of 3-Cyanopyridine

Objective: To synthesize 3-cyanopyridine N-oxide with high yield and purity.

Reagents:

- 3-Cyanopyridine (Nicotinonitrile)
- 30% Hydrogen Peroxide (H<sub>2</sub>O<sub>2</sub>)
- Silicomolybdic acid (catalyst)
- Sulfuric acid (co-catalyst)
- Deionized water

### Procedure:

- To a suitable reaction vessel, add 3-cyanopyridine, deionized water, sulfuric acid, and the silicomolybdic acid catalyst.
- Heat the mixture with stirring to a temperature of 75-95 °C.[5][8]
- Slowly and uniformly add 30% hydrogen peroxide to the reaction mixture over a period of 8-10 hours, maintaining the reaction temperature within the 75-95 °C range.[5][7]
- After the addition of hydrogen peroxide is complete, maintain the reaction mixture at the same temperature for an additional 6-8 hours to ensure the reaction goes to completion.[5][7]
- Cool the reaction mixture to below 15 °C.[5][7]
- The solid product will precipitate. Isolate the product by filtration (e.g., centrifugation).
- Dry the isolated solid to obtain **Nicotinonitrile 1-oxide**.

Expected Outcome: This method can produce **Nicotinonitrile 1-oxide** with yields reported to be above 95% and purity exceeding 96%. [5][7]

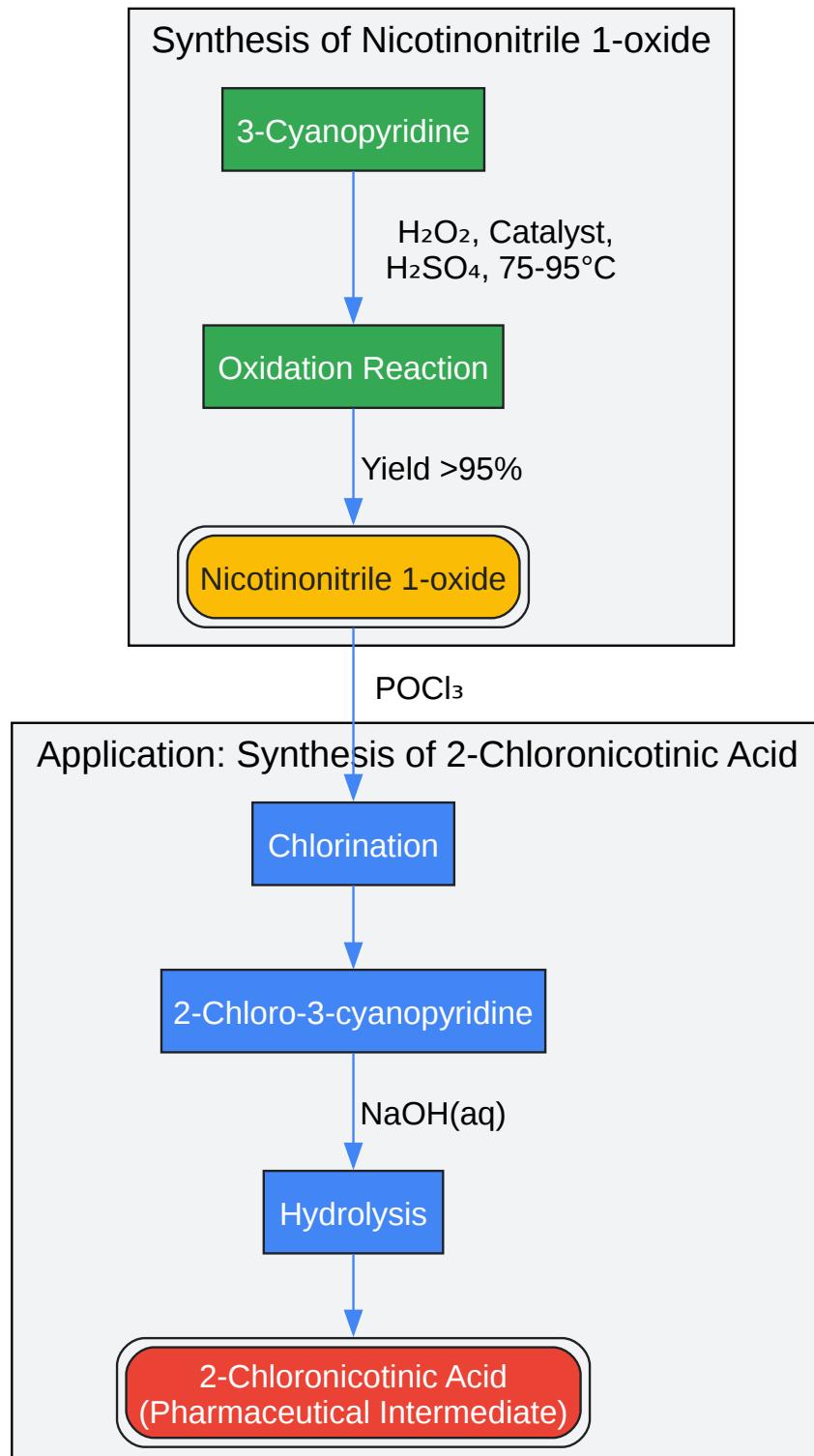
## Synthetic Applications & Workflows

**Nicotinonitrile 1-oxide** is not typically studied for direct biological activity but serves as a crucial building block for more complex molecules. Its primary application is in the synthesis of 2-chloronicotinic acid, another important pharmaceutical intermediate.[5][9] It is also a documented intermediate in the synthesis of Arimoclomol, a drug candidate for amyotrophic lateral sclerosis (ALS). [10][11]

## Synthesis and Application Workflow

The following diagram illustrates the synthesis of **Nicotinonitrile 1-oxide** and its subsequent conversion to 2-chloronicotinic acid, a key transformation for this intermediate.

## Workflow: Synthesis and Application of Nicotinonitrile 1-oxide

[Click to download full resolution via product page](#)Caption: Synthesis of **Nicotinonitrile 1-oxide** and its conversion.

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